

# Application Notes: Preparing SR-3306 Stock Solution in DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SR-3306

Cat. No.: B15614979

[Get Quote](#)

## Introduction

**SR-3306** is a potent and selective c-Jun N-terminal kinase (JNK) inhibitor.<sup>[1][2]</sup> Due to its critical role in various cellular processes, including stress responses, apoptosis, and inflammation, **SR-3306** is a valuable tool in neuroscience, metabolic disease, and cancer research.<sup>[1]</sup> Proper preparation of stock solutions is crucial for accurate and reproducible experimental results. Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing high-concentration stock solutions of **SR-3306**.<sup>[1]</sup>

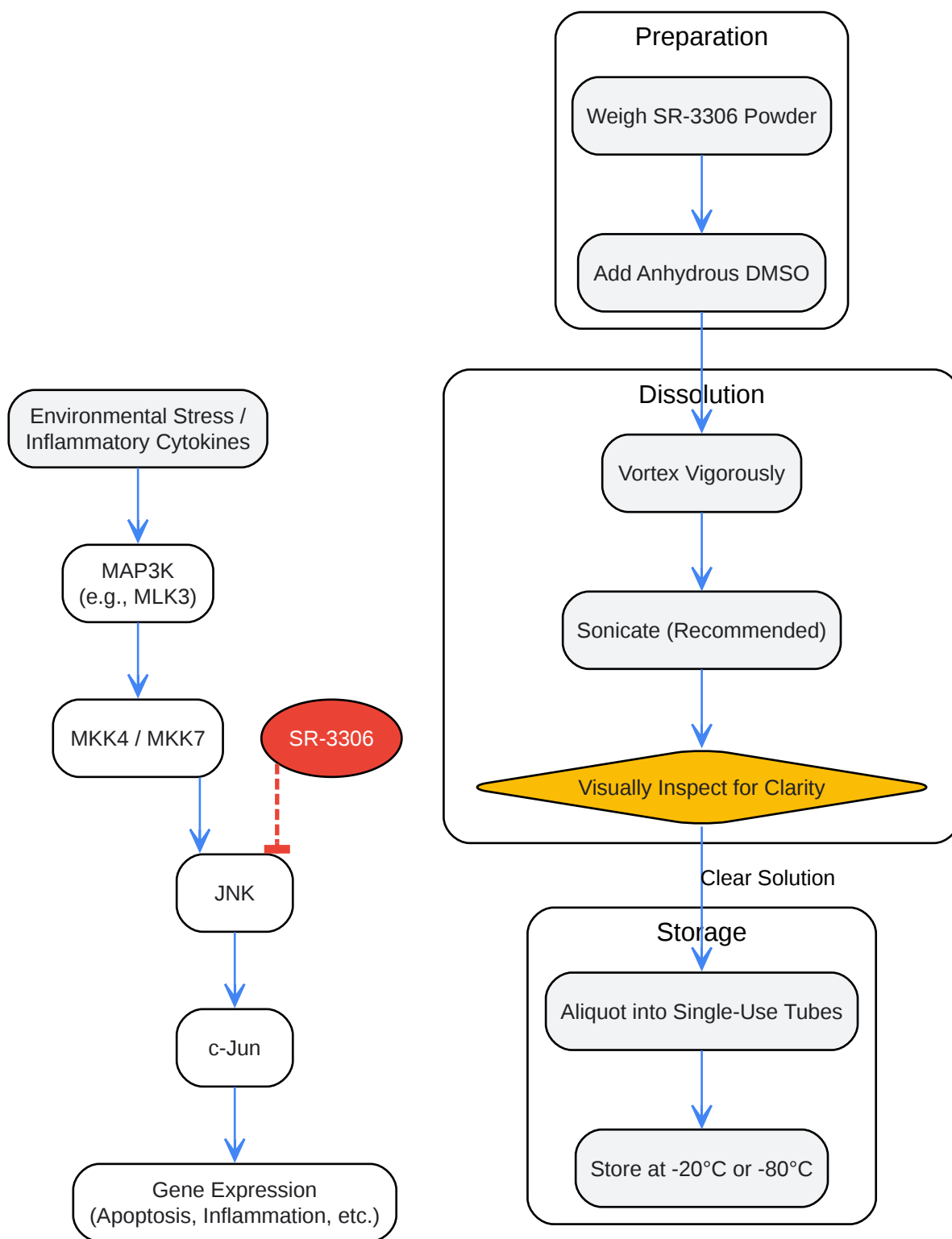
## Chemical Properties of SR-3306

A summary of the key chemical properties of **SR-3306** is provided in the table below.

Property	Value
CAS Number	1128096-91-2
Molecular Formula	Not explicitly found in search results
Molecular Weight	Not explicitly found in search results
Solubility in DMSO	125 mg/mL (254.81 mM) <sup>[1]</sup>
Storage of Stock Solution	-20°C for up to 1 year; -80°C for up to 2 years <sup>[1]</sup>

## Mechanism of Action: JNK Inhibition

**SR-3306** functions as an ATP-competitive inhibitor of JNKs, with notable potency against JNK2 and JNK3.[2] The JNK signaling pathway is a critical component of the mitogen-activated protein kinase (MAPK) cascade. This pathway is typically activated by environmental stresses and inflammatory cytokines.[3] Upon activation, a series of phosphorylation events occur, leading to the activation of the transcription factor c-Jun, which in turn regulates the expression of genes involved in various cellular processes. By inhibiting JNK, **SR-3306** can prevent the phosphorylation of c-Jun, thereby modulating these downstream events.[2]



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Small Molecule c-jun-N-Terminal Kinase Inhibitors Protect Dopaminergic Neurons in a Model of Parkinson's Disease - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Activation of c-Jun N-terminal kinase (JNK) by widely used specific p38 MAPK inhibitors SB202190 and SB203580: a MLK-3-MKK7-dependent mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Application Notes: Preparing SR-3306 Stock Solution in DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15614979#preparing-sr-3306-stock-solution-in-dmsol]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)